

Personal protective equipment for handling Chlorzoxazone-13C,15N,d2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chlorzoxazone-13C,15N,d2

Cat. No.: B14859562

[Get Quote](#)

Essential Safety and Handling Guide for Chlorzoxazone-13C,15N,d2

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Chlorzoxazone-13C,15N,d2**. The following procedures for personal protective equipment (PPE), operational handling, and disposal are based on the safety data for the parent compound, Chlorzoxazone, as the isotopic labeling is not expected to alter its chemical hazard profile.

Hazard Identification and Personal Protective Equipment

Chlorzoxazone is classified as a hazardous substance.^{[1][2]} Adherence to the following PPE guidelines is mandatory to ensure personal safety.

Summary of Hazards:

Hazard Classification	GHS Category	Description
Acute Toxicity, Oral	Category 4	Harmful if swallowed.[1][2]
Skin Irritation	Category 2	Causes skin irritation.[1][2]
Eye Irritation	Category 2A	Causes serious eye irritation. [1][2]
Specific Target Organ Toxicity - Single Exposure	Category 3	May cause respiratory irritation.[1][2]

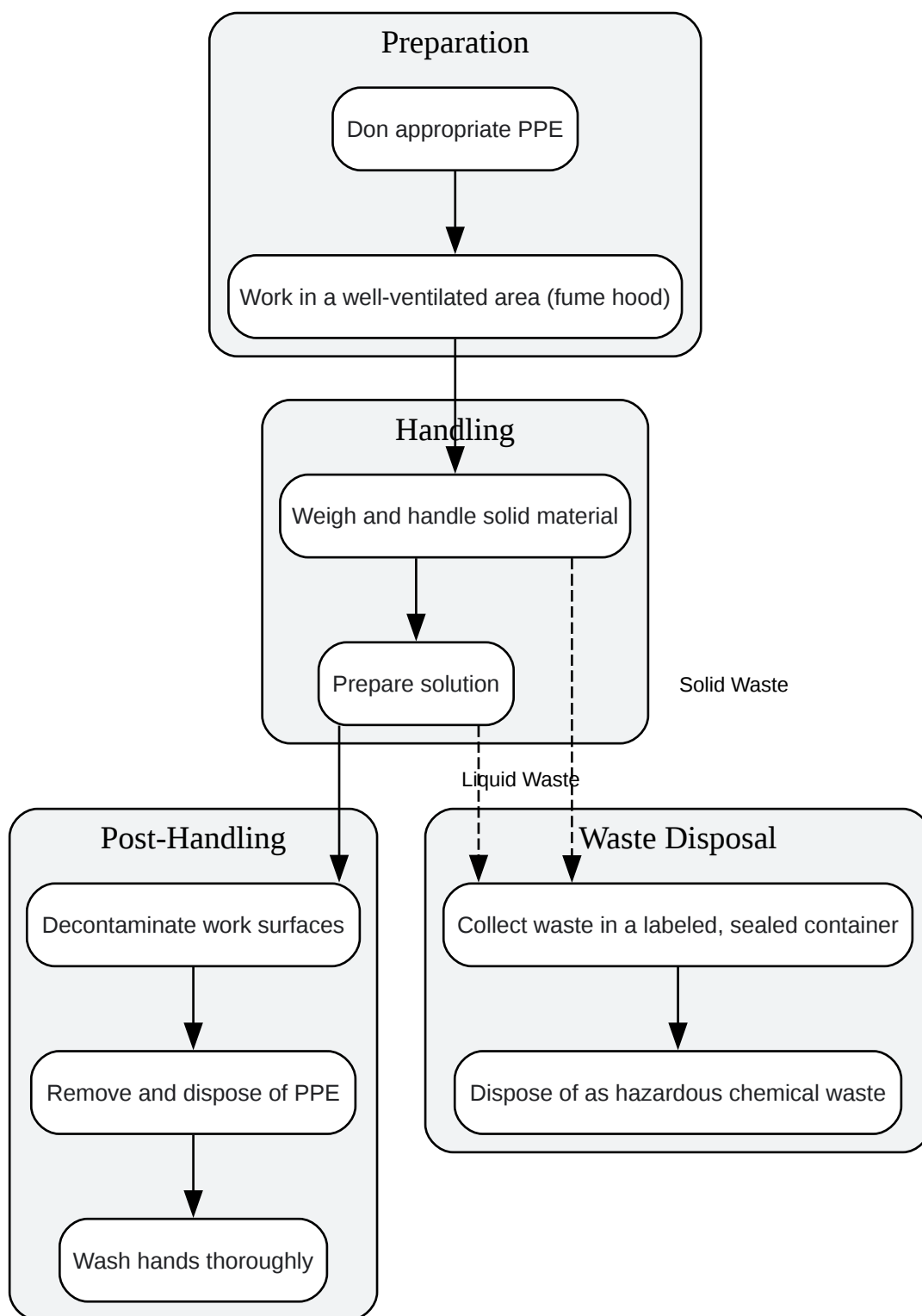
Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles that can cause serious eye irritation.[1][2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact that can lead to irritation.[1][2]
Respiratory Protection	NIOSH-approved respirator with a particulate filter (e.g., N95) or a supplied-air respirator.	Required when handling the powder outside of a ventilated enclosure to prevent respiratory tract irritation.[1][2]
Protective Clothing	Laboratory coat, long pants, and closed-toe shoes.	Minimizes the risk of accidental skin exposure.

Operational and Disposal Plans

Strict adherence to the following operational and disposal protocols is crucial for maintaining a safe laboratory environment.

Experimental Workflow:



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling and Disposal of **Chlorzoxazone-13C,15N,d2**.

Step-by-Step Handling Procedures:

- Preparation:
 - Before handling, ensure you are wearing the appropriate PPE as specified in the table above.
 - All work with solid **Chlorzoxazone-13C,15N,d2** should be conducted in a certified chemical fume hood or other ventilated enclosure to minimize inhalation risk.[\[3\]](#)[\[4\]](#)
- Handling:
 - Avoid creating dust when handling the solid material.[\[3\]](#)[\[4\]](#)
 - If preparing solutions, add the solid to the solvent slowly.
 - Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[2\]](#)
- In Case of Exposure:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek medical attention if irritation persists.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. If skin irritation occurs, seek medical advice.[\[1\]](#)[\[2\]](#)
 - Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if respiratory symptoms develop.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a poison control center or seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Disposal Plan:

- Waste Collection: All solid waste (e.g., contaminated gloves, weigh paper) and solutions containing **Chlorzoxazone-13C,15N,d2** should be collected in a clearly labeled, sealed, and compatible waste container.

- Disposal Method: Dispose of the chemical waste in accordance with local, state, and federal regulations.[1][2] Do not dispose of it down the drain or in the regular trash. Contact your institution's environmental health and safety (EHS) department for specific disposal procedures.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. spectrumchemical.com [spectrumchemical.com]
- 4. esschemco.com [esschemco.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Chlorzoxazone-13C,15N,d2]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14859562#personal-protective-equipment-for-handling-chlorzoxazone-13c-15n-d2>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com